

# 4'-Methylacetophenone-d3: A Technical Guide to Safe Handling and Emergency Protocols

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## Compound of Interest

Compound Name: 4'-Methylacetophenone-d3

Cat. No.: B100842

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **4'-Methylacetophenone-d3**. The information presented is compiled from various safety data sheets (SDS) and technical resources for its non-deuterated analog, 4'-Methylacetophenone, which is expected to have nearly identical safety and handling requirements. This guide is intended for professionals in research and development who may handle this compound.

## Hazard Identification and Classification

4'-Methylacetophenone is classified as a combustible liquid that is harmful if swallowed and causes skin irritation.<sup>[1][2]</sup> It may also cause eye and respiratory tract irritation.<sup>[3]</sup>

GHS Hazard Statements:

- H227: Combustible liquid.
- H302: Harmful if swallowed.<sup>[4][5]</sup>
- H315: Causes skin irritation.<sup>[4]</sup>
- H402: Harmful to aquatic life.

Signal Word: Warning<sup>[2][4]</sup>

Hazard Pictogram:

- GHS07 (Exclamation Mark)[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

## Physical and Chemical Properties

A summary of the key physical and chemical properties of 4'-Methylacetophenone is provided in the table below. These values are critical for understanding its behavior under various laboratory conditions.

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>10</sub> O	<a href="#">[4]</a> <a href="#">[7]</a>
Molecular Weight	134.18 g/mol	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[7]</a>
Appearance	Clear, colorless to pale yellow liquid	<a href="#">[3]</a>
Boiling Point	226 °C (438.8 °F) at 760 mmHg	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	-19 °C to 24 °C (-2.2 °F to 75.2 °F)	<a href="#">[1]</a> <a href="#">[2]</a>
Flash Point	82 °C to 93 °C (179.6 °F to 199.4 °F)	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[6]</a>
Density	1.005 g/cm <sup>3</sup> at 20-25 °C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Vapor Pressure	0.1 mbar at 20 °C; 0.52 hPa at 25 °C	<a href="#">[1]</a> <a href="#">[6]</a>
Solubility	Insoluble in water; Soluble in most organic solvents	<a href="#">[1]</a> <a href="#">[8]</a>
Autoignition Temperature	Not available	
Explosive Limits	Lower: 1.00 % (v/v)	<a href="#">[6]</a>

## Toxicological Information

The primary toxicological concern is acute oral toxicity.[4]

Metric	Value	Species	Source
LD50 Oral	1400 mg/kg	Rat	[4][5][9]
Skin Corrosion/Irritation	Moderate skin irritation	Rabbit, Human	[4][9]
Serious Eye Damage/Irritation	May cause eye irritation	Not specified	[3]
Respiratory or Skin Sensitization	Does not cause skin sensitization	Guinea pig	[4]
Germ Cell Mutagenicity	Not classified as mutagenic	[10]	
Carcinogenicity	No component is identified as a carcinogen	[4]	

## Safe Handling and Storage

Proper handling and storage procedures are essential to minimize risk.

Handling:

- Avoid contact with skin, eyes, and clothing.[3][4]
- Avoid inhalation of vapor or mist.[4]
- Use only in a well-ventilated area.[3]
- Keep away from heat, sparks, open flames, and hot surfaces.[1][3][4]
- Take precautionary measures against static discharge.[4]
- Wash hands thoroughly after handling.[1][3][5]

- Do not eat, drink, or smoke when using this product.[\[1\]](#)[\[5\]](#)

#### Storage:

- Store in a cool, dry, and well-ventilated place.[\[1\]](#)[\[3\]](#)[\[8\]](#)[\[11\]](#)
- Keep the container tightly closed.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[8\]](#)
- Store away from incompatible materials such as strong oxidizing agents, strong bases, and strong reducing agents.[\[1\]](#)

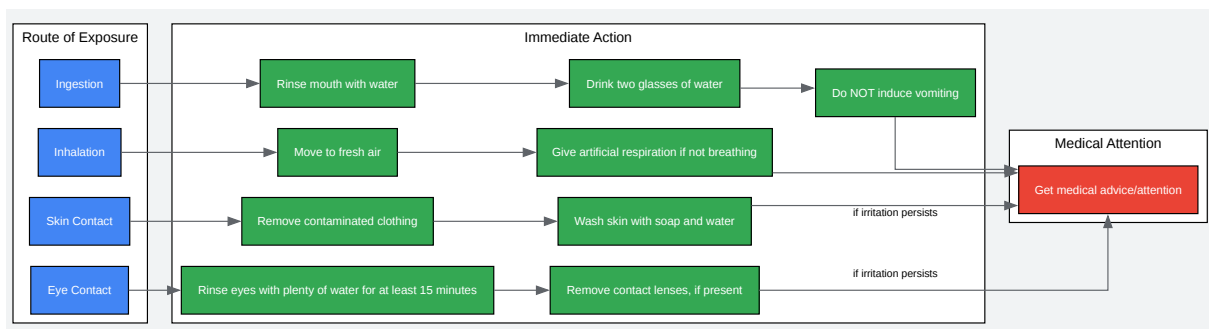
## Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn when handling 4'-**Methylacetophenone-d3**.

- Eye/Face Protection: Wear chemical splash goggles or a face shield.[\[3\]](#)[\[4\]](#)[\[11\]](#)
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.[\[3\]](#)[\[4\]](#)[\[11\]](#) A complete suit protecting against chemicals may be necessary depending on the scale of work.[\[4\]](#)
- Respiratory Protection: If exposure limits are exceeded or if irritation or other symptoms are experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[\[3\]](#)

## First Aid Measures

In the event of exposure, follow these first aid protocols immediately.



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Caption: First aid procedures for different exposure routes.

In case of inhalation: Move the person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical aid.<sup>[3][4][11]</sup>

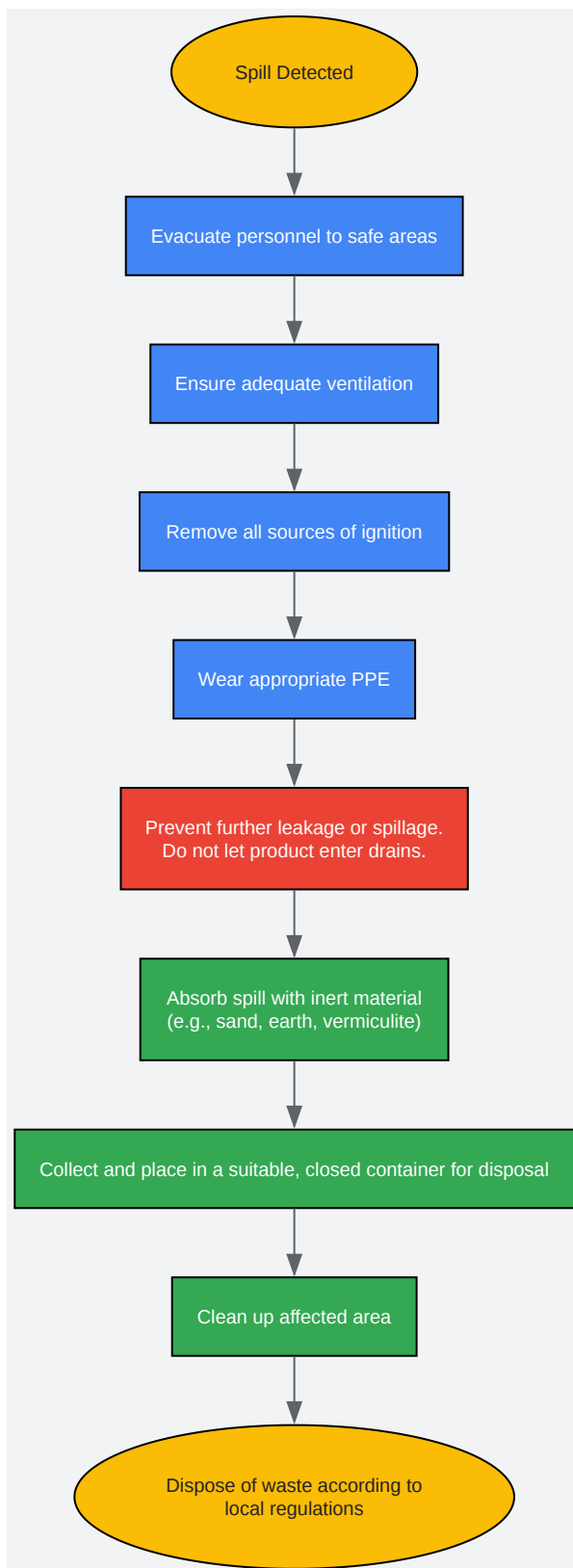
In case of skin contact: Take off immediately all contaminated clothing. Flush skin with plenty of soap and water. Get medical aid if irritation develops and persists.<sup>[3][4]</sup>

In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Get medical attention.<sup>[1][3]</sup>

In case of ingestion: If swallowed, do NOT induce vomiting unless directed to do so by medical personnel. Never give anything by mouth to an unconscious person. Rinse mouth with water and drink plenty of water afterwards. Call a poison center or doctor/physician if you feel unwell.<sup>[1][3][4]</sup>

## Accidental Release and Firefighting Measures

Accidental Release: In the event of a spill, follow the emergency procedures outlined below.



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Caption: Workflow for handling a chemical spill.

#### Personal Precautions:

- Use personal protective equipment as required.[4][11]
- Avoid breathing vapors, mist, or gas.[4][11]
- Ensure adequate ventilation.[4][11]
- Remove all sources of ignition.[1][3][4][11]
- Evacuate personnel to safe areas.[11]

#### Environmental Precautions:

- Prevent further leakage or spillage if safe to do so.[4]
- Do not let the product enter drains.[4] Discharge into the environment must be avoided.[4]

#### Methods for Cleaning Up:

- Absorb the spill with inert material such as sand, earth, or vermiculite.[3]
- Collect the material using an electrically protected vacuum cleaner or by wet-brushing and place it in a suitable, closed container for disposal.[4]

#### Firefighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1][4][11]
- Specific Hazards: Vapors are heavier than air and may spread along floors. In case of fire, hazardous decomposition products such as carbon oxides can be formed.
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary. [4][11] Use water spray to cool unopened containers.[4]

## Disposal Considerations

Dispose of contents and containers in accordance with local, regional, national, and international regulations.[5] Do not release into the environment. Offer surplus and non-recyclable solutions to a licensed disposal company.[12]

This guide is intended to provide essential safety information. Always refer to the specific Safety Data Sheet (SDS) for the most detailed and up-to-date information before handling any chemical.

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